Guanfu base A solubility issues in aqueous solutions

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Compound of Interest

Compound Name:	*Guanfu base A*
Cat. No.:	*B15589458*

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Guanfu Base A Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges associated with **Guanfu base A** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Guanfu base A** and what are its key chemical properties?

Guanfu base A is a diterpenoid alkaloid isolated from Aconitum coreanum.[1] It is recognized for its antiarrhythmic properties.[1][2] Key chemical properties are summarized below:

Property	Value
Molecular Formula	C24H31NO6
Molecular Weight	429.51 g/mol
Appearance	White to off-white solid
CAS Number	1394-48-5

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Q2: What are the known solubility characteristics of **Guanfu base A**?

Guanfu base A is poorly soluble in aqueous solutions.[3] It is, however, soluble in organic solvents such as dimethyl sulfoxide (DMSO), methanol, and ethanol.[4] For experimental use, it is typically first dissolved in an organic solvent like DMSO to create a stock solution, which is then diluted into the final aqueous experimental medium.[3]

Q3: Are there established methods to dissolve **Guanfu base A** for in vivo and in vitro experiments?

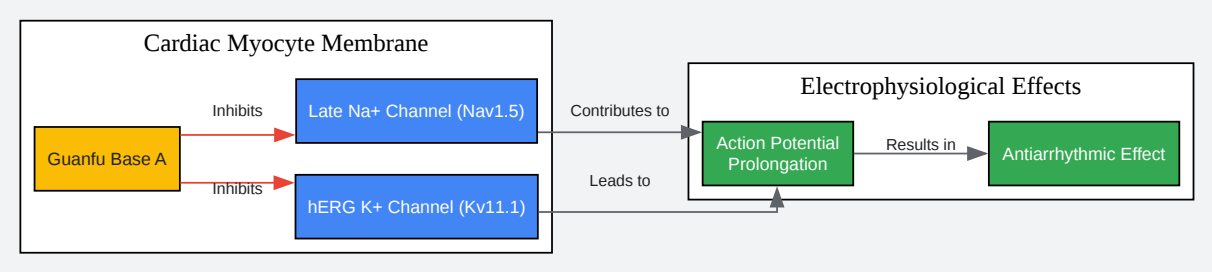
Yes, co-solvent systems are commonly used to achieve clear solutions of **Guanfu base A** for experimental purposes.[3][5] The table below summarizes some effective solvent formulations. It is important to add the solvents sequentially and ensure the compound is fully dissolved at each step.[3]

Formulation Components	Achievable Concentration	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.82 mM)	Yields a clear solution.[5]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.82 mM)	Yields a clear solution.[5]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.82 mM)	Suitable for certain in vivo models.[5]
100% DMSO	100 mg/mL (232.82 mM)	Requires sonication; use freshly opened DMSO.[5]

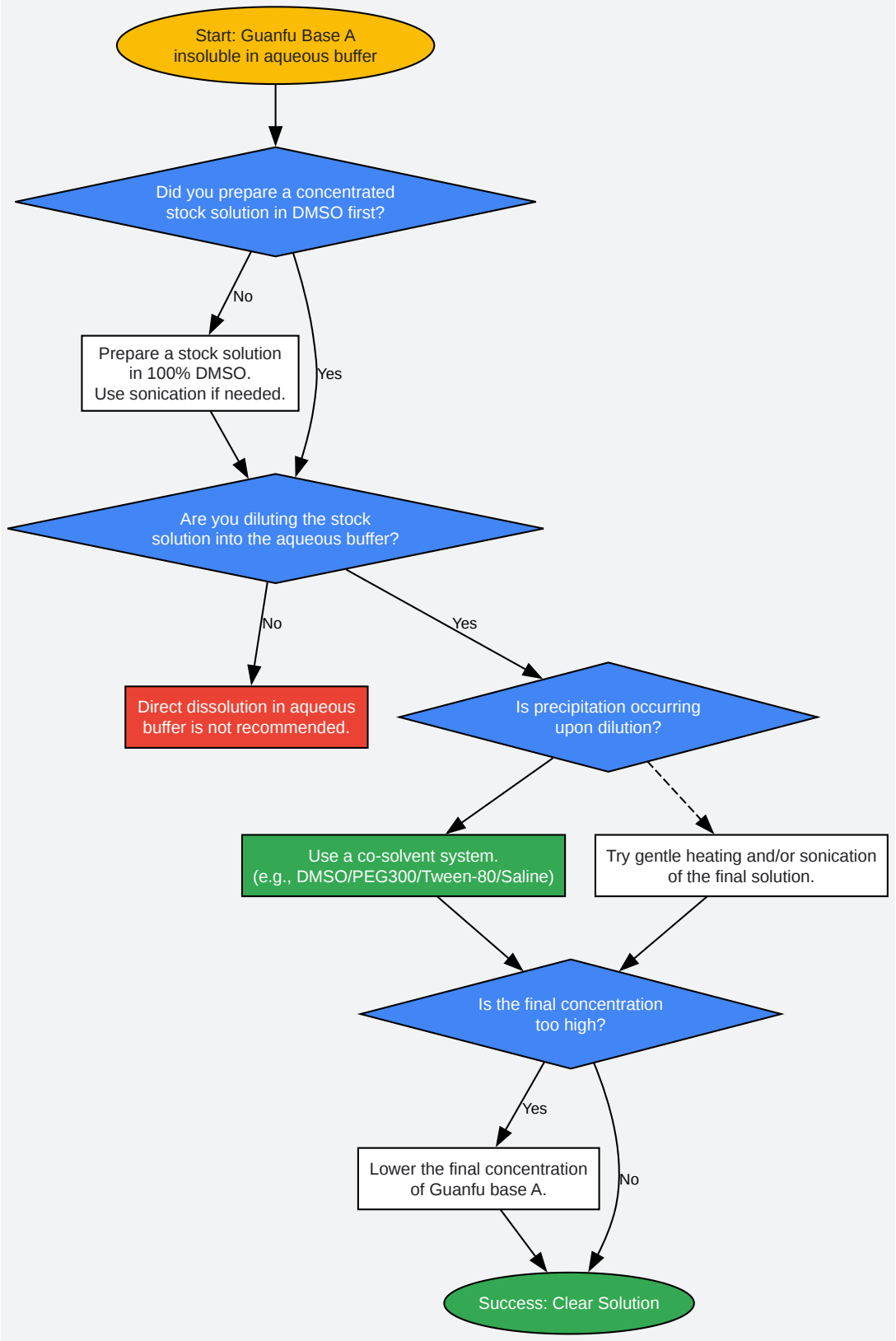
Q4: How does **Guanfu base A** exert its antiarrhythmic effects?

Guanfu base A's primary antiarrhythmic mechanism involves the modulation of cardiac ion channels.[6][7] It selectively inhibits the late sodium current (INa,L) and also blocks the human ether-a-go-go-related gene (hERG) potassium channel.[6][7] This action alters the cardiac action potential, which is key in controlling heart rhythm.[8]

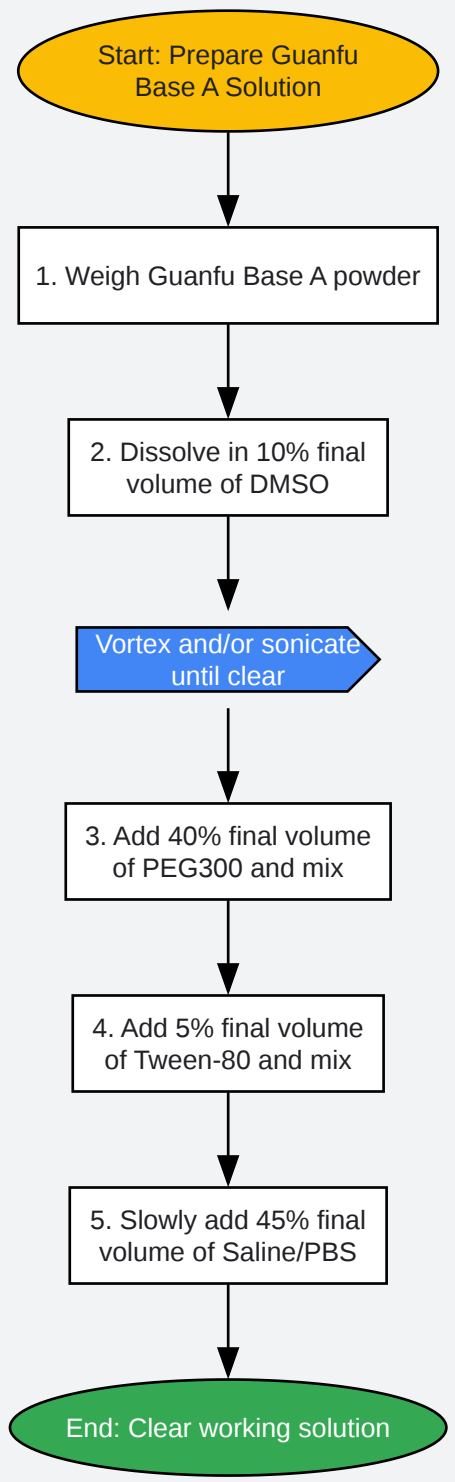
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